

Application Note: Solubility Profiling & Reconstitution of (Leu31, Pro34)-NPY Analogs

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Compound of Interest

Compound Name: (Leu31,pro34)-neuropeptide Y (13-36) (human, rat)

CAS No.: 302798-54-5

Cat. No.: B3028741

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Executive Summary & Compound Clarification

Before proceeding with solubility protocols, it is critical to verify the exact identity of your peptide, as the user query mixes nomenclature from two distinct standard reagents.

- [Leu31, Pro34]-NPY (Full Length 1-36): This is the standard, high-affinity Y1 Receptor Agonist. It is a full-length analog where Leucine replaces Isoleucine at position 31, and Proline replaces Glutamine at position 34. These mutations stabilize the α -helix and prevent the "PP-fold," thereby reducing affinity for Y2 receptors.
- NPY (13-36): This is the standard C-terminal fragment and a selective Y2 Receptor Agonist.
- [Leu31, Pro34]-NPY (13-36): If you possess this specific fragment, it is a non-standard, likely custom-synthesized peptide. It combines the Y1-stabilizing mutations with the Y2-selective truncation.

Solubility Directive: While full-length NPY analogs often exhibit moderate water solubility (up to 1 mg/mL), C-terminal fragments (13-36) are significantly more hydrophobic and prone to aggregation. They lack the hydrophilic N-terminal domain (residues 1-12). Therefore, DMSO is the preferred solvent for stock solutions of (13-36) fragments to ensure monomeric stability.

Physicochemical Analysis: The "Why" Behind the Protocol

To choose the right solvent, we must understand the molecular mechanics of the peptide in solution.

The Amphiphilic Helix Challenge

The 13-36 region of NPY forms an amphiphilic

-helix.^[1] This structure has two distinct faces:

- Hydrophobic Face: Rich in non-polar residues (Leu, Ile, Tyr, Pro).
- Hydrophilic Face: Contains charged residues (Arg, Lys, Asp, Glu).

In Water (Aqueous Buffer): The hydrophobic faces of the helices seek to avoid water. They stack against each other, leading to dimerization or higher-order aggregation. This can result in:

- Precipitation (visible turbidity).
- Adsorption to plastic surfaces (loss of peptide).
- Inconsistent assay data (aggregates may not bind the receptor).

In DMSO (Dimethyl Sulfoxide): DMSO is a polar aprotic solvent.^[2] It effectively solvates the hydrophobic face of the helix, preventing the "stacking" interaction. It breaks down intermolecular hydrogen bonds that stabilize

-sheet aggregates (though NPY is helical, this general property aids solubility).

Comparative Data: DMSO vs. Water^{[3][4]}

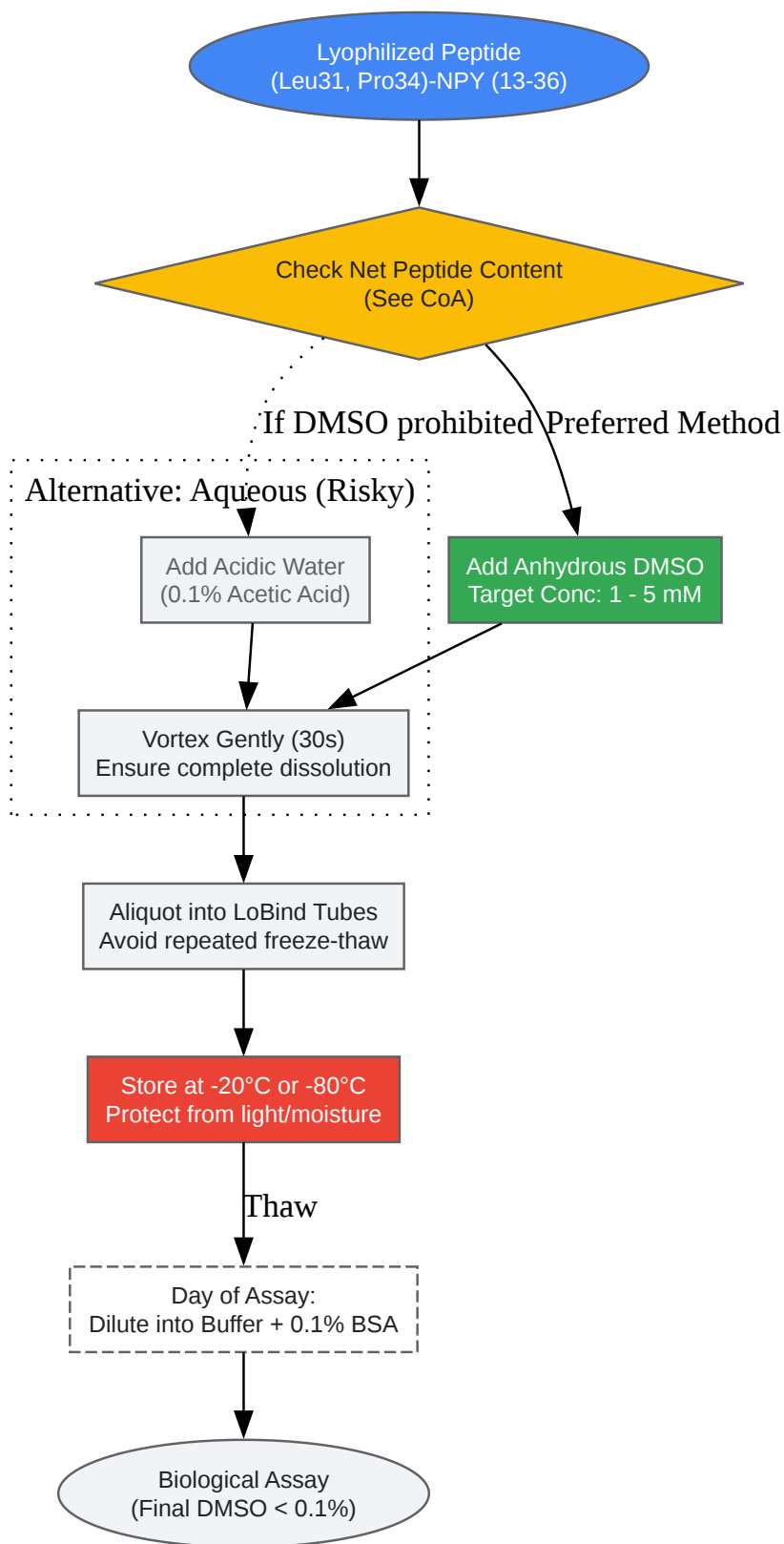
Feature	Water / PBS (pH 7.4)	DMSO (Anhydrous)
Solubility Limit	Low to Moderate (~0.1 - 0.5 mg/mL)	High (> 5 mg/mL)
Stability (Stock)	Poor (Hydrolysis risk; Aggregation)	Excellent (Chemically inert if anhydrous)
Aggregation Risk	High (Especially for 13-36 fragments)	Low (Promotes monomeric state)
Freeze/Thaw	Damaging (Ice crystals disrupt structure)	Better (Does not expand like water)
Bio-Compatibility	100% Compatible	Cytotoxic > 0.1% - 0.5% (requires dilution)
Surface Adsorption	High (Sticks to polypropylene)	Low

Protocol: Reconstitution & Storage

Reagents & Equipment

- Peptide: (Leu31, Pro34)-NPY (13-36) lyophilized powder.
- Solvent A (Stock): Sterile, anhydrous DMSO (Sigma-Aldrich Hybridoma grade or equivalent).
- Solvent B (Diluent): PBS (pH 7.4) or Assay Buffer + 0.1% BSA (Bovine Serum Albumin). BSA is critical to coat plastic and prevent peptide loss during dilution.
- Vials: Low-binding polypropylene microcentrifuge tubes (e.g., Eppendorf LoBind).

Workflow Diagram



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Figure 1: Recommended reconstitution workflow prioritizing DMSO to ensure monomeric stability and prevent aggregation.

Step-by-Step Procedure

Step 1: Calculate the Volume (The "Net Peptide" Trap) Peptides are sold by gross weight, but they contain salts and water. Check the Certificate of Analysis (CoA) for Net Peptide Content (NPC).

Step 2: Primary Solubilization (The "Hard" Stock)

- Bring the peptide vial to room temperature before opening to prevent condensation.
- Add anhydrous DMSO to the vial to achieve a concentration of 1 mM to 5 mM.
 - Note: For a typical 1 mg vial (MW ~3000 Da), 1 mM is approx 3 mg/mL. Adding ~330 μ L DMSO to 1 mg peptide is a safe starting point.
- Vortex gently for 30 seconds. Inspect for clarity. If turbid, sonicate for 5-10 seconds.

Step 3: Aliquoting & Storage

- Immediately divide the DMSO stock into small aliquots (e.g., 10-20 μ L) using LoBind tubes.
- Store at -20°C (stable for 3-6 months) or -80°C (stable for 1 year).
- Avoid freeze-thaw cycles.

Step 4: Assay Preparation (The Dilution)

- On the day of the experiment, thaw one aliquot.
- Prepare your assay buffer (e.g., PBS or KRB). Crucial: Add 0.1% BSA or 0.01% Tween-20 to the buffer before adding the peptide. This "sacrificial" protein/surfactant occupies surface binding sites on the plastic.
- Dilute the DMSO stock into the buffer.^[2]
 - Example: To get 1 μ M final conc from a 1 mM stock, dilute 1:1000.

- Result: Final DMSO concentration is 0.1%, which is non-toxic to most cell lines (HEK293, CHO, Neurons).

Troubleshooting & Quality Control

Observation	Cause	Solution
Turbidity in Water	Hydrophobic aggregation (common for 13-36 fragments).	Add DMSO dropwise until clear, or restart using pure DMSO stock.
Loss of Potency	Adsorption to plastic tips/tubes.	Use LoBind consumables and add 0.1% BSA to buffers.
Cytotoxicity	High DMSO concentration (>0.5%). ^[2]	Increase stock concentration so the dilution factor is higher (e.g., 1:1000 dilution).
Precipitation on Dilution	"Crash out" effect when moving from DMSO to saline.	Dilute in steps (e.g., DMSO 50% DMSO Buffer) or vortex immediately upon addition.

References

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